

An In-depth Technical Guide to Acid Orange 74: Chemical Properties and Structure

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **Acid Orange 74** (C.I. 18745), a metallized monoazo dye. The information is curated to support research, development, and analytical activities involving this compound.

Core Chemical Identity and Properties

Acid Orange 74 is a complex coordination compound featuring a chromium atom. The presence of this metal ion significantly influences its properties, including its color, stability, and lightfastness.[1][2] The dye is commercially available as a sodium salt.

Chemical Structure

The molecular structure of **Acid Orange 74** is centered around a chromium complex. The IUPAC name for the compound is sodium;chromium(3+);3-[(3-methyl-5-oxido-1-phenylpyrazol-4-yl)diazenyl]-5-nitro-2-oxidobenzenesulfonate;hydroxide.[3]

Molecular Structure of Acid Orange 74

Caption: 2D representation of the **Acid Orange 74** chromium complex.

Physicochemical Properties



A summary of the key physicochemical properties of **Acid Orange 74** is presented in the table below. There are some discrepancies in the reported molecular weight, which arise from whether the chromium and sodium are included in the calculation. The values for the complete chromium complex are provided here.

Property	Value	Reference
CAS Number	10127-27-2	[1][4]
C.I. Number	18745	
Molecular Formula	C16H11CrN5NaO8S	-
Molecular Weight	508.34 g/mol	-
Appearance	Dark brown or orange powder	-
λmax	~455 nm	-

Solubility and Spectral Characteristics

Property	Description	Reference
Water Solubility	Soluble, forming an orange solution.	
Ethanol Solubility	Soluble	_
Behavior in Strong Acid	Dissolves in concentrated sulfuric acid to yield a dark yellow solution, which turns orange upon dilution.	
Behavior in Strong Base	Forms an orange solution in 10% sodium hydroxide.	_
Lightfastness (AATCC)	5-6 (on a scale of 1-8, where 8 is the highest)	_
pH Stability	Expected to be most stable in the pH range of 3-13.	_

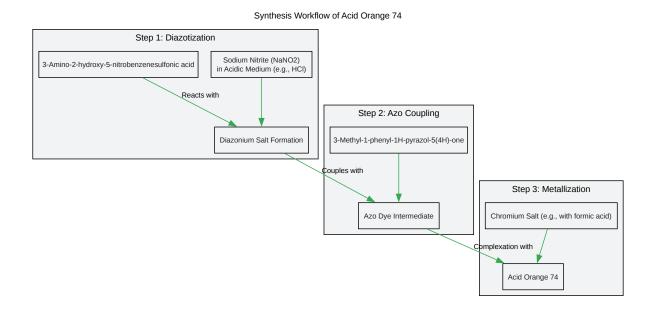


Synthesis of Acid Orange 74

The synthesis of **Acid Orange 74** is a multi-step process that involves the formation of an azo dye followed by metallization with a chromium salt.

Synthesis Workflow

The general workflow for the synthesis of **Acid Orange 74** is depicted in the following diagram.



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Caption: General synthesis workflow for Acid Orange 74.

Experimental Protocol: General Manufacturing Method



While detailed, step-by-step laboratory-scale synthesis protocols are not readily available in the public domain, the industrial manufacturing process can be summarized as follows:

- Diazotization: 3-Amino-2-hydroxy-5-nitrobenzenesulfonic acid is diazotized using sodium nitrite in an acidic medium at low temperatures. This reaction converts the primary amine group into a diazonium salt.
- Azo Coupling: The resulting diazonium salt is then coupled with 3-Methyl-1-phenyl-1H-pyrazol-5(4H)-one. This reaction forms the azo linkage (-N=N-) and the primary chromophore of the dye.
- Metallization: The azo dye intermediate is complexed with a chromium salt. This is typically
 achieved by heating the dye in an aqueous solution with a chromium source, such as a
 chromium salt in the presence of formic acid, at elevated temperatures (e.g., 130°C) for
 several hours. This step is crucial for improving the dye's fastness properties.
- Isolation and Purification: The final product, Acid Orange 74, is then isolated, purified, and dried to a powder.

Analytical Methodologies

The characterization and quantification of **Acid Orange 74** can be performed using various analytical techniques.

UV-Visible Spectroscopy

UV-Vis spectroscopy is a fundamental technique for the qualitative and quantitative analysis of **Acid Orange 74**, owing to its strong absorption in the visible region.

Experimental Protocol:

- Preparation of Stock Solution: Accurately weigh a precise amount of Acid Orange 74
 powder and dissolve it in a suitable solvent, such as deionized water or a buffer solution, in a
 volumetric flask to prepare a stock solution of known concentration.
- Preparation of Working Standards: Perform serial dilutions of the stock solution to prepare a series of working standards with concentrations that fall within the linear range of the



spectrophotometer.

- Spectrophotometer Setup: Turn on the UV-Vis spectrophotometer and allow it to warm up.
 Set the wavelength range for scanning (e.g., 200-800 nm).
- Blank Measurement: Use the solvent as a blank to zero the absorbance of the instrument.
- Sample Measurement: Measure the absorbance of each working standard and the unknown sample at the wavelength of maximum absorbance (λmax), which is approximately 455 nm for **Acid Orange 74**.
- Data Analysis: Construct a calibration curve by plotting the absorbance versus the concentration of the working standards. Determine the concentration of the unknown sample from its absorbance using the calibration curve.

High-Performance Liquid Chromatography (HPLC)

HPLC is a powerful technique for the separation, identification, and quantification of **Acid**Orange 74, especially in complex matrices.

General HPLC Method Parameters (based on similar azo dyes):

- Column: A reversed-phase column, such as a C18 column, is typically used.
- Mobile Phase: A gradient elution with a mixture of an aqueous buffer (e.g., ammonium acetate or acetic acid solution) and an organic solvent (e.g., acetonitrile or methanol) is commonly employed.
- Detector: A Diode Array Detector (DAD) or a UV-Vis detector set at the λ max of the dye (around 455 nm) is suitable for detection.
- Flow Rate: A typical flow rate is around 1.0 mL/min.
- Injection Volume: A standard injection volume is 10-20 μL.

Note: The specific gradient profile and mobile phase composition would need to be optimized for the specific application and HPLC system being used.



Safety and Handling

Acid Orange 74 should be handled with appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Inhalation of the powder and direct contact with skin and eyes should be avoided. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the manufacturer.

Applications

Acid Orange 74 is primarily used in the textile industry for dyeing protein fibers such as wool and silk, as well as polyamide fibers. It is also utilized in the dyeing of leather and for the coloration of anodized aluminum.

This guide provides a foundational understanding of the chemical and structural properties of **Acid Orange 74**. For specific research and development applications, it is recommended to consult peer-reviewed literature and perform in-house validation of analytical methods.

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